

# GHS hazard classification for 3-Chloro-4-fluoroaniline

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## Compound of Interest

Compound Name: 3-Chloro-4-fluoroaniline

Cat. No.: B193440

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## GHS Hazard Classification: 3-Chloro-4-fluoroaniline

An In-depth Technical Guide for Researchers and Scientists

Document ID: GHS-TC-3C4FA-20251207 Version: 1.0 Prepared for: Researchers, scientists, and drug development professionals.

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## Executive Summary

**3-Chloro-4-fluoroaniline** (CAS No: 367-21-5) is a halogenated aromatic amine widely used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] A comprehensive understanding of its hazard profile under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is critical for ensuring safe handling, use, and disposal.

This guide provides a detailed analysis of the GHS hazard classification for **3-Chloro-4-fluoroaniline**. It summarizes available toxicological data, outlines the basis for its classification, and highlights notable discrepancies among various data sources. The information is compiled from supplier Safety Data Sheets (SDS), chemical databases, and regulatory inventories.

The primary hazards associated with this compound are acute toxicity via oral, dermal, and inhalation routes, and the potential for target organ damage after repeated exposure.<sup>[2][3]</sup>

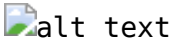
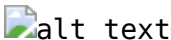
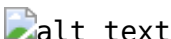
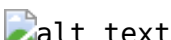
There is conflicting information regarding its classification for skin and eye irritation, with some sources indicating irritant or corrosive properties while others do not classify it for these endpoints.<sup>[4][5]</sup>

## GHS Hazard Identification and Classification

The GHS classification for **3-Chloro-4-fluoroaniline** varies between suppliers and regulatory notifications. The most frequently reported classifications point to significant acute toxicity and potential for long-term health effects.

Signal Word: Danger<sup>[2][3]</sup> or Warning<sup>[4][6]</sup>

GHS Pictograms:

Pictogram	Hazard Class
	Acute Toxicity (Fatal or Toxic)
	Health Hazard (e.g., STOT)
	Irritant / Skin Sensitizer / Acute Toxicity (Harmful)
	Corrosion (for eye damage)

## Summary of GHS Hazard Classifications

There are notable inconsistencies in the classification of **3-Chloro-4-fluoroaniline** across different sources. The table below summarizes these classifications, with data aggregated from multiple supplier SDS and the ECHA C&L Inventory.<sup>[5][7]</sup>

Hazard Class	Common Classification (Category)	Hazard Statement	Notes on Discrepancies
Acute Toxicity, Oral	Category 3 <sup>[2]</sup> <sup>[3]</sup>	H301: Toxic if swallowed	Some suppliers classify as Category 4 (H302: Harmful if swallowed). <sup>[4]</sup> <sup>[6]</sup> ECHA notifications are split, with 55.7% for Category 3 and 43% for Category 4. <sup>[5]</sup>
Acute Toxicity, Dermal	Category 3 <sup>[2]</sup> <sup>[3]</sup>	H311: Toxic in contact with skin	Some suppliers classify as Category 4 (H312: Harmful in contact with skin). <sup>[4]</sup> <sup>[6]</sup> 60.8% of ECHA notifications indicate Category 3. <sup>[5]</sup>
Acute Toxicity, Inhalation	Category 3 <sup>[2]</sup> <sup>[3]</sup>	H331: Toxic if inhaled	Some suppliers classify as Category 4 (H332: Harmful if inhaled). <sup>[4]</sup> <sup>[6]</sup> 55.7% of ECHA notifications indicate Category 3. <sup>[5]</sup>
Skin Corrosion / Irritation	Category 2	H315: Causes skin irritation	Most suppliers state it shall not be classified as a skin irritant. <sup>[4]</sup> <sup>[6]</sup> <sup>[8]</sup>
Serious Eye Damage / Irritation	Category 2	H319: Causes serious eye irritation	A significant portion of ECHA notifications (36.7%) classify it as Category 1 (H318: Causes serious eye damage). <sup>[5]</sup> Most suppliers state it shall

not be classified for this hazard.[4][6][8]

STOT, Single Exposure

Category 3

H335: May cause respiratory irritation

This classification is not common and is reported by only a few sources.

STOT, Repeated Exposure

Category 2[2][3]

H373: May cause damage to organs through prolonged or repeated exposure

This classification is consistent across most sources that report it.[2][3][9]

STOT = Specific Target Organ Toxicity

## Toxicological Data

The GHS classification is derived from toxicological data. The following tables summarize the available quantitative information.

## Acute Toxicity Data

Exposure Route	Endpoint	Value	Species	Source	GHS Category Implication
Oral	LD50	506 mg/kg	Rat	[4][6][8]	Category 4 (2000 ≥ LD50 > 300 mg/kg)
Dermal	LD50	No Data Available	-	[2][3]	Classified as Category 3/4 based on available information.
Inhalation	LC50	No Data Available	-	[2][3]	Classified as Category 3/4 based on available information.

Note: The reported oral LD50 of 506 mg/kg in rats technically falls into GHS Category 4.[4][6][8] However, many suppliers classify it as the more severe Category 3, which may be based on other available data, impurities, or a conservative assessment.[2][3]

## Other Toxicological Endpoints

Hazard Endpoint	Result / Observation	Source
Skin Corrosion/Irritation	Not classified by most sources. One source classifies as Category 2.	[4][6]
Serious Eye Damage/Irritation	Not classified by most sources. Some sources classify as Category 2 or Category 1.	[4][5][6]
Respiratory or Skin Sensitisation	Shall not be classified as a sensitiser.	[4][6][8]
Germ Cell Mutagenicity	No information available / Shall not be classified.	[8]
Carcinogenicity	No component is listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.	[3]
Reproductive Toxicity	No information available / Shall not be classified.	[8]

## Experimental Protocols

Detailed experimental protocols for the toxicological data of **3-Chloro-4-fluoroaniline** are not provided in the reviewed public literature (SDSs). However, such studies typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Example Protocol: Acute Oral Toxicity (Based on OECD Test Guideline 423)

This describes a typical, not a specific, protocol for this substance.

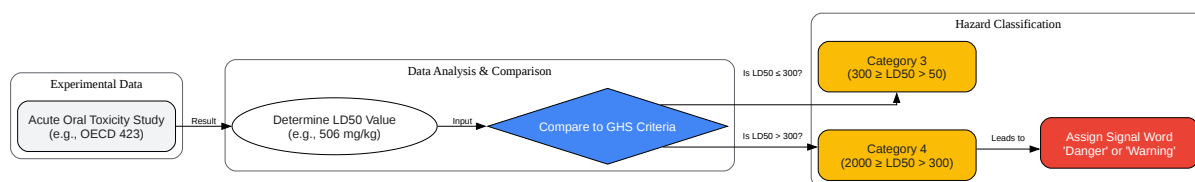
- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step determines the dose for the next step. The procedure is designed to classify the substance into a GHS category rather than determining a precise LD50 value.

- Test Animals: Healthy, young adult rats of a single strain are typically used. They are fasted prior to dosing.
- Procedure:
  - The test substance is administered in a single dose by gavage.
  - Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.
  - Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, and autonomic nervous system effects.
  - Body weights are recorded weekly.
  - All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 is determined from the mortality data, and the substance is assigned to a GHS category based on the results.

## Visualizations

### GHS Classification Workflow

The following diagram illustrates the logical process of classifying a substance for acute oral toxicity based on experimental data.

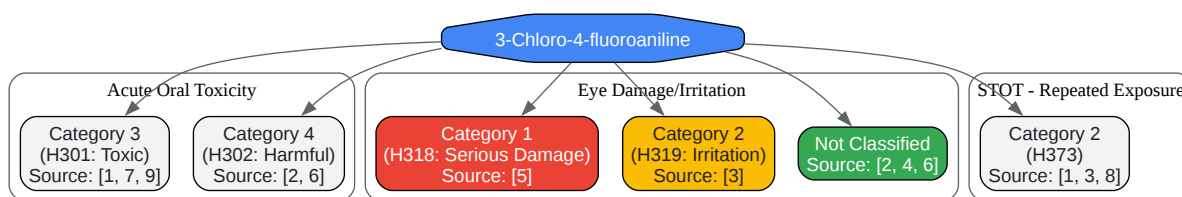


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Caption: Logical workflow for GHS acute oral toxicity classification.

## Classification Discrepancy Overview

This diagram shows the conflicting GHS classifications reported for **3-Chloro-4-fluoroaniline** from different sources for key hazard endpoints.



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Caption: Conflicting GHS classifications for **3-Chloro-4-fluoroaniline**.



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